

Essential Safety and Operational Guide for Handling Benzyl 2-bromoethyl ether

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Compound of Interest

Compound Name: **Benzyl 2-bromoethyl ether**

Cat. No.: **B032766**

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This guide provides immediate, essential safety protocols and logistical information for handling **Benzyl 2-bromoethyl ether** (CAS RN: 1462-37-9). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Chemical Properties and Hazards

Benzyl 2-bromoethyl ether is a colorless to pale yellow liquid with a characteristic aromatic odor.^[1] It is classified as a hazardous substance with the following primary concerns:

- Health Hazards: Harmful if swallowed, causes skin irritation, and serious eye irritation.^[2] May also cause respiratory irritation.^[2] The toxicological properties have not been fully investigated.^[2]
- Reactivity: As a reactive organic compound containing bromine, it can participate in nucleophilic substitution reactions.^[1] It is incompatible with strong oxidizing agents.^[2]

Property	Value
CAS Number	1462-37-9
Molecular Formula	C ₉ H ₁₁ BrO
Molecular Weight	215.09 g/mol
Appearance	Colorless to pale yellow liquid [1]
Boiling Point	254 °C [3]
Flash Point	113 °C (235 °F) [3]
Density	1.36 g/mL at 25 °C [3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Benzyl 2-bromoethyl ether**. The following table summarizes the required equipment.

Body Part	Required PPE	Specifications and Rationale
Eyes/Face	Chemical Splash Goggles and Face Shield	Goggles must be worn at all times. A face shield is required when handling larger quantities or when there is a significant splash risk. [4]
Hands	Chemical-Resistant Gloves	Viton® or Butyl rubber gloves are highly recommended for handling halogenated organic compounds. [5] [6] If these are not available, heavy-duty Nitrile or Neoprene gloves may be used for splash protection, but should be replaced immediately upon contamination. [7] Always inspect gloves for integrity before use.
Body	Flame-Resistant Laboratory Coat	A lab coat that is flame-resistant and fully buttoned is required.
Respiratory	Respirator (if necessary)	Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors. [8] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the essential steps for safely handling **Benzyl 2-bromoethyl ether** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are readily accessible.
- Don all required personal protective equipment as detailed above.
- Have appropriate spill cleanup materials (e.g., absorbent pads, vermiculite) available.

2. Handling the Chemical:

- Conduct all manipulations of **Benzyl 2-bromoethyl ether** within the chemical fume hood.
- Use glassware that is free from cracks or defects.
- When transferring the liquid, do so slowly and carefully to avoid splashing.
- Keep containers of **Benzyl 2-bromoethyl ether** tightly closed when not in use.

3. In Case of a Spill:

- Evacuate the immediate area and alert colleagues.
- If the spill is small and you are trained to handle it, contain the spill with an inert absorbent material.
- Do not use combustible materials like paper towels to absorb the spill.
- Collect the absorbed material into a designated hazardous waste container.
- For large spills, evacuate the laboratory and contact the appropriate emergency response team.

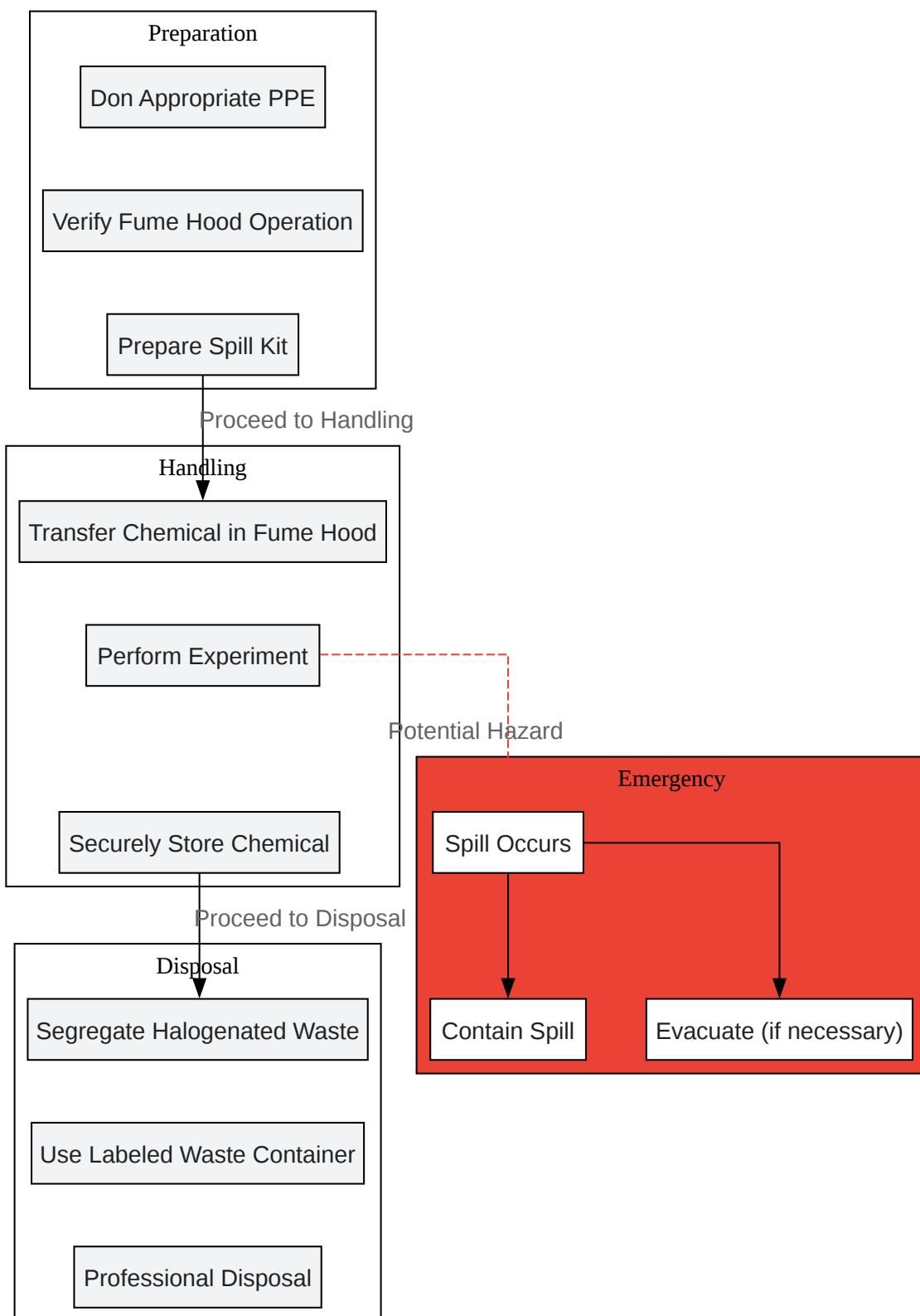
Disposal Plan

Proper disposal of **Benzyl 2-bromoethyl ether** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: All waste containing **Benzyl 2-bromoethyl ether** must be collected in a dedicated, clearly labeled hazardous waste container for halogenated organic waste.
- Waste Containers: Use chemically resistant containers with secure lids.
- Contaminated Materials: All disposable items that have come into contact with **Benzyl 2-bromoethyl ether**, such as gloves, absorbent pads, and pipette tips, must be disposed of in the same halogenated organic waste container.
- Disposal Procedure: Do not pour **Benzyl 2-bromoethyl ether** down the drain.[2] All waste must be disposed of through a licensed professional waste disposal service.[4]

Workflow and Safety Logic

The following diagram illustrates the logical flow of operations when working with **Benzyl 2-bromoethyl ether**, emphasizing the integration of safety measures at each step.

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Caption: Workflow for Safe Handling of **Benzyl 2-bromoethyl ether**.

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